

Personal protective equipment for handling 10-Undecenyl acetate

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Compound of Interest

Compound Name: **10-Undecenyl acetate**

Cat. No.: **B091539**

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Essential Safety and Handling Guide for 10-Undecenyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **10-Undecenyl acetate** in a laboratory setting. Adherence to these guidelines is crucial for ensuring personal safety and minimizing risks.

Chemical and Physical Properties

A summary of the key quantitative data for **10-Undecenyl acetate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₂₄ O ₂	[1][2]
Molecular Weight	212.33 g/mol	[1]
Appearance	Colorless liquid	[1][3]
Odor	Floral-fruity, rose-like	[3][4]
Boiling Point	269.00 to 271.00 °C @ 760.00 mm Hg	[1][4][5]
Melting Point	-69 °C (estimate)	[3]
Flash Point	>110 °C (>230 °F)	[3][4]
Density	0.873 to 0.880 g/cm ³ @ 25 °C	[1][4]
Refractive Index	1.433 to 1.440 @ 20.00 °C	[4][5]
Solubility	Soluble in most organic solvents; 1 ml in 2 ml of 80% alcohol.	[1][3][5]
Acute Oral LD50 (rat)	> 5000 mg/kg	[4]
Acute Dermal LD50 (rabbit)	> 5 g/kg	[3]

Personal Protective Equipment (PPE)

While **10-Undecenyl acetate** is not classified as a hazardous substance by GHS according to multiple sources, it is prudent to follow standard laboratory safety practices.[1][4] Some sources indicate it can be irritating to the skin.[4] Therefore, the following personal protective equipment is recommended:

- Eye and Face Protection: Wear safety glasses with side shields or chemical splash goggles.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile rubber. Inspect gloves for any signs of degradation or puncture before use.

- Lab Coat: A standard laboratory coat should be worn to protect against splashes.
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If working in a poorly ventilated area or if aerosols are generated, a NIOSH-approved respirator may be necessary.
- Footwear: Closed-toe shoes should be worn in the laboratory at all times.

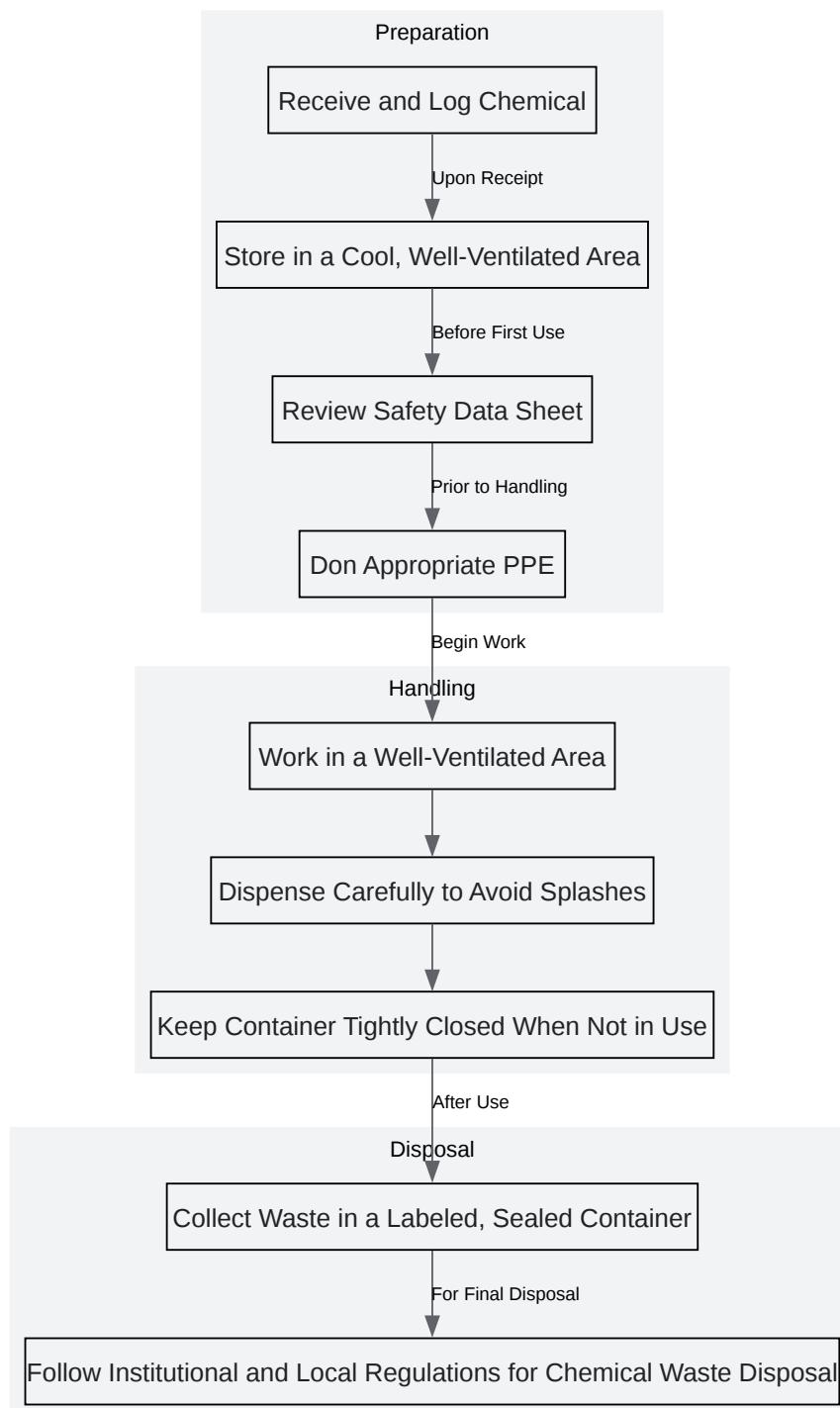
Operational and Disposal Plans

A systematic approach to handling and disposing of **10-Undecenyl acetate** is essential for laboratory safety and environmental responsibility.

Standard Operating Procedure

The following diagram outlines the standard operating procedure for handling **10-Undecenyl acetate** from receipt to disposal.

Standard Operating Procedure for 10-Undecenyl Acetate

[Click to download full resolution via product page](#)Standard Operating Procedure for Handling **10-Undecenyl Acetate**.

Disposal Plan

Dispose of **10-Undecenyl acetate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^[6] Do not pour down the drain or dispose of with regular trash. Collect in a properly labeled, sealed container for chemical waste disposal.

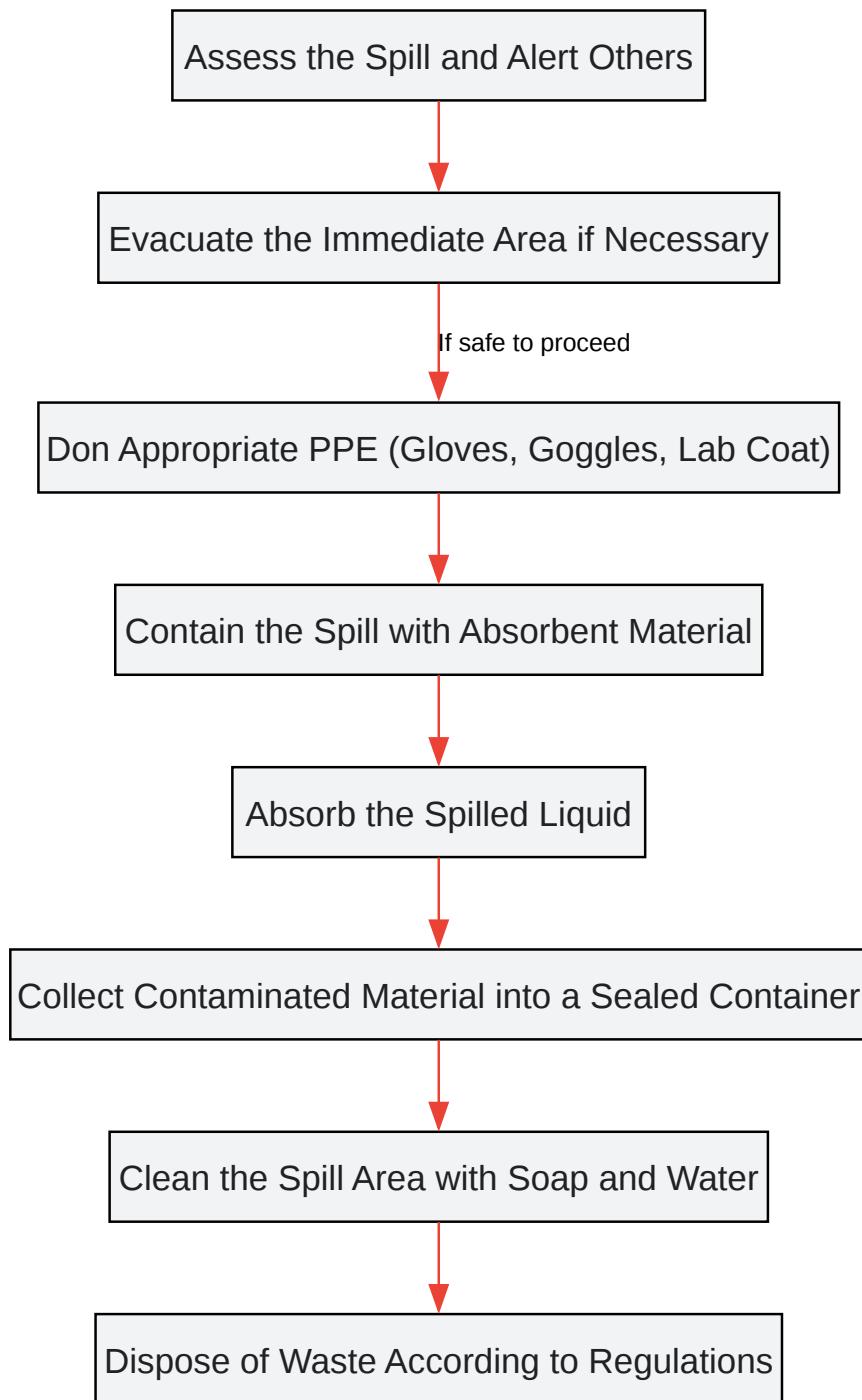
Spill Response Plan

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Spill Cleanup Protocol

The following diagram provides a step-by-step guide for responding to a spill of **10-Undecenyl acetate**.

Spill Response Plan for 10-Undecenyl Acetate

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Procedural Steps for Responding to a Spill.

First Aid Measures:

- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

This guide is intended to supplement, not replace, comprehensive safety training and the specific Safety Data Sheet (SDS) for **10-Undecenyl acetate**. Always consult the SDS before handling any chemical.

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